

Application Notes and Protocols: Dapansutrile Dosage in Rodent Models

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Compound of Interest

Compound Name: Dapansutrile

Cat. No.: B1669814

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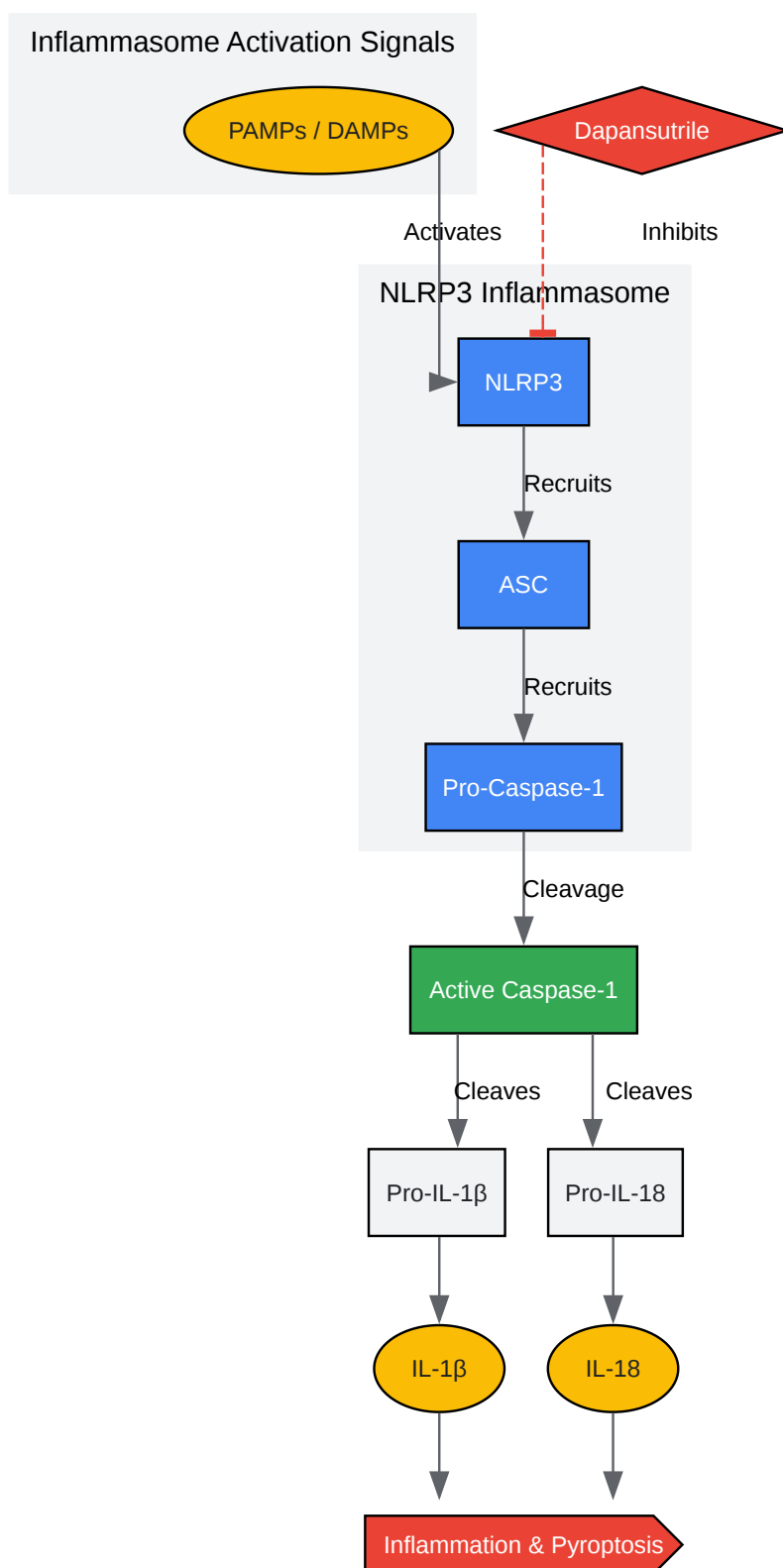
For Researchers, Scientists, and Drug Development Professionals

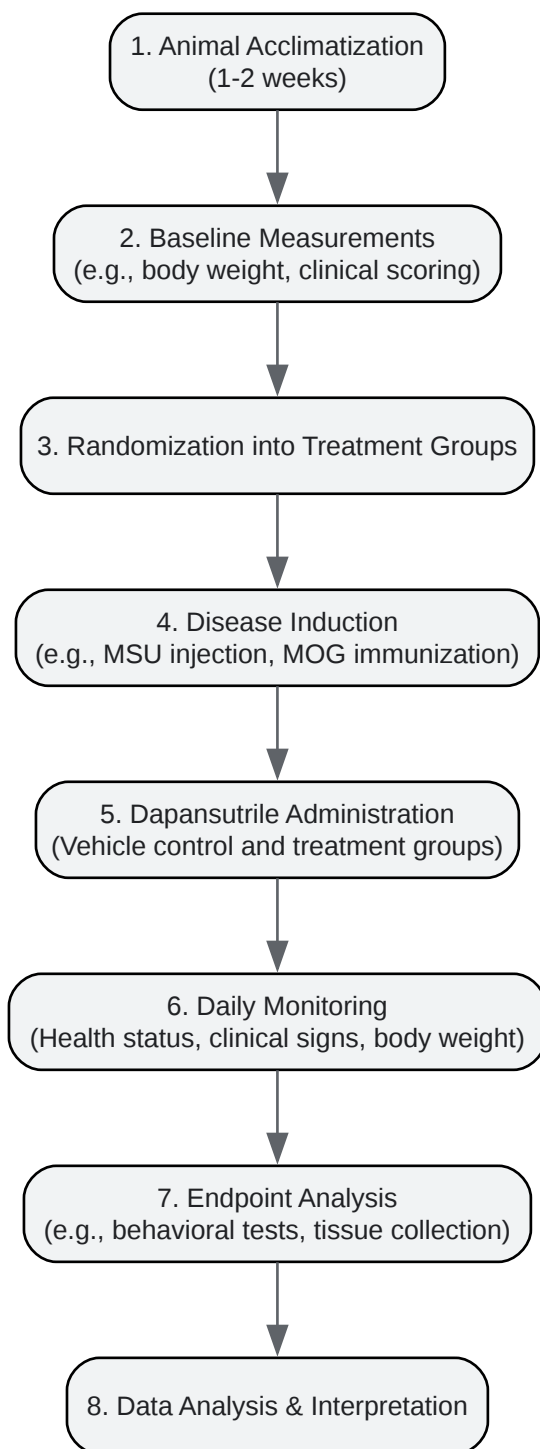
These application notes provide a comprehensive guide to the recommended dosages and administration of **Dapansutrile** (also known as OLT1177), a selective NLRP3 inflammasome inhibitor, in various rodent models of inflammatory diseases. Detailed experimental protocols and visual diagrams are included to facilitate study design and execution.

Mechanism of Action: NLRP3 Inflammasome Inhibition

Dapansutrile is a β -sulfonyl nitrile compound that specifically targets and inhibits the NLRP3 (NACHT, LRR, and PYD domains-containing protein 3) inflammasome.^{[1][2][3][4]} The NLRP3 inflammasome is a multi-protein complex in the cytoplasm of immune cells that plays a crucial role in the innate immune response. Upon activation by a variety of stimuli, including pathogen-associated molecular patterns (PAMPs) and damage-associated molecular patterns (DAMPs), the NLRP3 inflammasome assembles and activates caspase-1.^{[1][2]} Activated caspase-1 then cleaves the pro-inflammatory cytokines pro-interleukin-1 β (pro-IL-1 β) and pro-interleukin-18 (pro-IL-18) into their mature, active forms, leading to their secretion and subsequent inflammatory responses, including pyroptosis, a form of programmed cell death.^{[1][2]}

Dapansutrile effectively blocks this cascade by inhibiting the formation and activation of the NLRP3 inflammasome, thereby reducing the production of IL-1 β and IL-18.^{[1][4]}





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